

# A Comprehensive Technical Guide to 2-Amino-6-pyridinecarboxaldehyde

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## Compound of Interest

Compound Name:	2-Amino-6-pyridinecarboxaldehyde
Cat. No.:	B1290439

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This guide provides an in-depth overview of **2-Amino-6-pyridinecarboxaldehyde**, a key building block in synthetic and medicinal chemistry. It covers its chemical and physical properties, synthesis protocols, and its role in the development of novel therapeutics.

Chemical Identifier:

- CAS Number: 332884-35-2[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Physicochemical and Spectroscopic Properties

**2-Amino-6-pyridinecarboxaldehyde** is a pyridine derivative featuring both an amino and an aldehyde functional group.[\[6\]](#) Under standard conditions, it typically appears as a colorless to light yellow solid or viscous liquid.[\[6\]](#) The presence of polar functional groups allows for a degree of solubility in polar solvents like alcohols and ethers.[\[6\]](#)

A summary of its key computed and experimental properties is presented below.

Property	Value	Source
Molecular Formula	C6H6N2O	PubChem[1][4]
Molecular Weight	122.12 g/mol	PubChem[1][4]
Density	1.264 g/mL at 25 °C	Watson International[7]
pKa (Predicted)	3.50 ± 0.10	Guidechem[1]
XLogP3 (Computed)	0.3	PubChem[4]

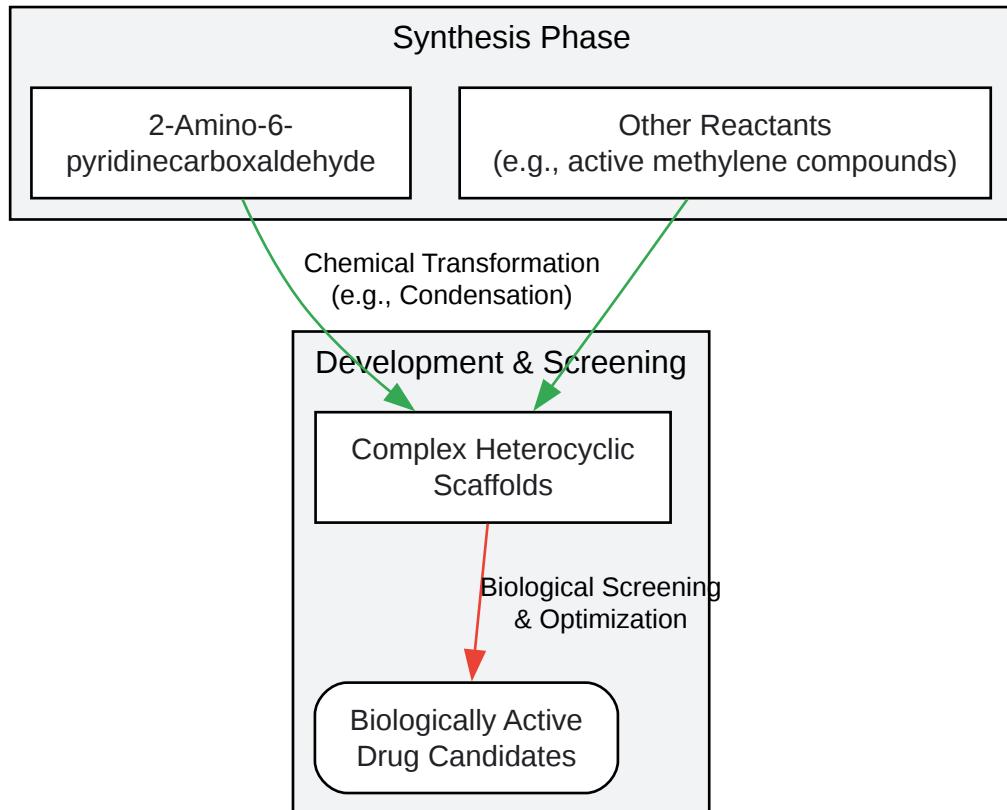
Note: Experimental values for properties like melting and boiling points are not consistently reported and can vary based on purity.

## Synthesis and Experimental Protocols

The synthesis of **2-Amino-6-pyridinecarboxaldehyde** can be approached through various methods, often starting from suitable pyridine derivatives.[6] A common strategy involves a multi-step modification of the pyridine ring.[6]

General Synthesis Workflow:

A prevalent synthetic route involves the introduction of an amino group at the 6-position, followed by a formylation reaction at the 2-position.[6]



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